

# Diethyl aminomalonate hydrochloride solubility and appearance

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## Compound of Interest

Compound Name: *Diethyl aminomalonate hydrochloride*

Cat. No.: *B050763*

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## An In-Depth Technical Guide to the Physical Properties of **Diethyl Aminomalonate Hydrochloride**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical intermediates is fundamental to process development, formulation, and ensuring product quality. **Diethyl aminomalonate hydrochloride** (CAS No. 13433-00-6) is a key building block in the synthesis of various pharmaceutical compounds. This technical guide provides a detailed overview of its appearance and solubility, complete with standardized experimental protocols and a logical workflow for its characterization.

## Physical Appearance

**Diethyl aminomalonate hydrochloride** is consistently characterized as a crystalline solid. Its color is typically described as white to off-white or slightly yellow. This slight variation in color may depend on the purity of the substance and the manufacturing process. The material is also noted to be hygroscopic, meaning it has a tendency to absorb moisture from the air; therefore, it should be stored in a dry, inert atmosphere.<sup>[1][2]</sup>

### Key Characteristics:

- Form: Crystalline Powder<sup>[3][4]</sup>
- Color: White to slightly yellow<sup>[3]</sup> or off-white<sup>[5]</sup>

## Solubility Profile

The solubility of a compound is a critical parameter for its use in synthesis and formulation.

**Diethyl aminomalonate hydrochloride** is generally described as being soluble in water.<sup>[6]</sup><sup>[7]</sup> Its stability and solubility in aqueous solutions make it convenient for handling and incorporation into various reaction mixtures.<sup>[7]</sup> Qualitative data also indicates solubility in polar organic solvents.

## Quantitative Solubility Data

Specific quantitative solubility data for **diethyl aminomalonate hydrochloride** is not widely available in published literature. The table below summarizes the qualitative solubility information that has been reported. Researchers are advised to determine quantitative solubility experimentally for their specific solvent systems and conditions.

Solvent	Temperature (°C)	Solubility	Reference(s)
Water	Not Specified	Soluble, Easily Soluble	<sup>[3]</sup> <sup>[5]</sup> <sup>[6]</sup>
Chloroform	Not Specified	Soluble	<sup>[3]</sup>
Dimethyl Sulfoxide (DMSO)	Not Specified	Soluble	<sup>[3]</sup>

Note: The quantitative value of 25 mg/mL in water found in some databases refers to the related compound, dimethyl aminomalonate hydrochloride, and should not be used for the diethyl ester.

## Experimental Protocols for Solubility Determination

To generate precise, quantitative solubility data, standardized experimental methods are required. The following protocols describe two common methods for determining the solubility of a crystalline solid like **diethyl aminomalonate hydrochloride**.

### Protocol 1: Isothermal Shake-Flask Method

This is a traditional and widely accepted method for determining equilibrium solubility.

Objective: To determine the equilibrium concentration of **diethyl aminomalonate hydrochloride** in a specific solvent at a controlled temperature.

Materials:

- **Diethyl aminomalonate hydrochloride**
- Solvent of interest (e.g., purified water, ethanol)
- Analytical balance
- Scintillation vials or flasks with secure caps
- Constant temperature shaker bath or incubator
- Syringe filters (e.g., 0.45  $\mu\text{m}$  PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer for concentration analysis

Procedure:

- Add an excess amount of **diethyl aminomalonate hydrochloride** to a vial, ensuring that a solid phase will remain after equilibrium is reached.
- Accurately pipette a known volume of the selected solvent into the vial.
- Securely cap the vial and place it in a shaker bath set to the desired constant temperature (e.g., 25 °C).
- Agitate the mixture for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached. The time required should be established by testing samples at different time points (e.g., 12, 24, 48, 72 hours) until the concentration no longer changes.
- After agitation, allow the vials to stand undisturbed at the same temperature for a sufficient time to allow undissolved solids to settle.
- Carefully withdraw a sample from the clear supernatant using a syringe.

- Immediately filter the sample through a syringe filter into a clean vial to remove any undissolved microcrystals.
- Dilute the filtrate with a suitable solvent to a concentration within the calibrated range of the analytical instrument.
- Analyze the concentration of the diluted sample using a validated analytical method (e.g., HPLC).
- Calculate the original solubility in units such as mg/mL or g/100 mL.

## Protocol 2: Polythermal Method using a Crystal16 or similar instrument

This automated method is used to determine solubility curves by measuring the clear point (dissolution) and cloud point (crystallization) temperatures of a solution with a known concentration.<sup>[8]</sup>

Objective: To generate a solubility curve by determining the temperature at which known concentrations of **diethyl aminomalonate hydrochloride** become fully dissolved.

Materials:

- **Diethyl aminomalonate hydrochloride**
- Solvent of interest
- Automated parallel crystallizer (e.g., Crystal16)
- Small-scale vials and stir bars compatible with the instrument

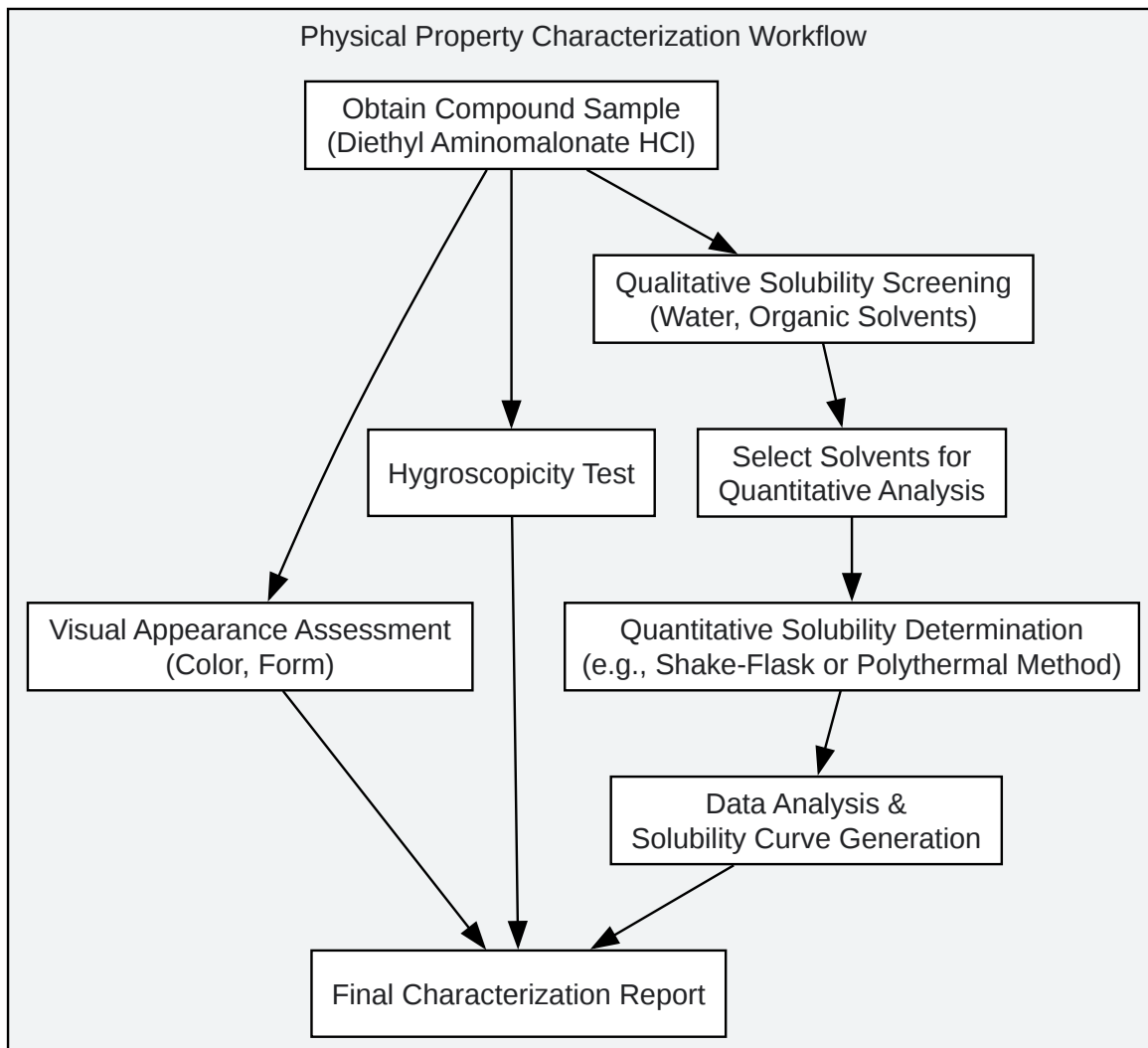
Procedure:

- Prepare a series of vials with known, precise concentrations of **diethyl aminomalonate hydrochloride** in the chosen solvent.
- Place the vials into the instrument reactors.

- Program a temperature profile. A typical profile involves a heating ramp, a holding period, and a cooling ramp (e.g., heat from 25 °C to 75 °C at 0.5 °C/min, hold for 10 minutes, then cool to 25 °C at 0.5 °C/min).<sup>[1][8]</sup>
- Start the experiment. The instrument will stir the samples and monitor the turbidity of each solution via light transmission as the temperature changes.
- The "clear point" is the temperature at which all solid material dissolves during the heating phase, resulting in a sharp increase in light transmission. This temperature is the saturation temperature for that specific concentration.
- The "cloud point" is the temperature at which the first crystals appear during the cooling phase, indicated by a sharp decrease in transmission.
- Plot the clear points (Temperature) against the corresponding concentrations to construct the solubility curve.

## Visualization of Workflow

The following diagram illustrates a standard workflow for the physical characterization of a chemical intermediate like **diethyl aminomalonate hydrochloride**.



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Caption: Workflow for Physical Characterization.

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